Technical Whitepaper: N-Chloroisatin (CAS 2959-03-7)

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Compound of Interest

Compound Name:	*1-Chloro-2,3-indoledione*
CAS No.:	*2959-03-7*
Cat. No.:	*B1345650*

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Reagent Profile, Synthetic Protocols, and Mechanistic Applications

Executive Summary

N-Chloroisatin (1-Chloroindole-2,3-dione, CAS 2959-03-7) is a specialized N-halo reagent utilized in organic synthesis as a mild oxidant and a regioselective chlorinating agent.[1][2] Unlike its more common C-chloro isomers (e.g., 5-chloroisatin), N-chloroisatin features a reactive N–Cl bond that facilitates electrophilic chlorine transfer and radical-mediated oxidations. This guide details its synthesis, mechanistic pathways, and applications in drug discovery, specifically for the construction of functionalized indoles and the oxidation of alcohols.

Part 1: Chemical Identity & Physiochemical Profile

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Property	Specification
CAS Number	2959-03-7
IUPAC Name	1-Chloroindole-2,3-dione
Synonyms	N-Chloroisatin, 1-Chloroisatin
Molecular Formula	$C_8H_4ClNO_2$
Molecular Weight	181.58 g/mol
Physical State	Solid (typically yellow-orange powder)
Solubility	Soluble in polar aprotic solvents (DMF, DMSO, Acetonitrile); partially soluble in DCM, $CHCl_3$.[3] [4]
Stability	Moisture-sensitive; stable under inert atmosphere at low temperature.

Structural Insight: The reactivity of N-chloroisatin stems from the polarization of the N–Cl bond. The electron-withdrawing effect of the adjacent carbonyl groups (C2 and C3) enhances the electrophilicity of the chlorine atom, making it a superior reagent for specific chlorination tasks compared to N-chlorosuccinimide (NCS).

Part 2: Synthesis Protocol

Method: N-Chlorination via Hypochlorite/Acetic Acid Rationale: This method avoids the use of elemental chlorine gas, utilizing standard laboratory reagents to generate the N-halo species in high purity.

Reagents:

- Isatin (1H-indole-2,3-dione)[5]
- Sodium Hypochlorite (NaOCl) solution (commercial bleach concentration or titrated)
- Glacial Acetic Acid (AcOH)
- Solvent: Water/Acetic Acid mixture

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Step-by-Step Methodology:

- Preparation: Dissolve Isatin (1.0 equiv) in glacial acetic acid at room temperature. Ensure complete dissolution or a fine suspension.
- Chlorination: Slowly add Sodium Hypochlorite solution (1.1–1.2 equiv) dropwise to the stirring mixture.
  - Critical Control Point: Maintain temperature below 25°C to prevent ring oxidation or over-chlorination.
- Reaction Monitoring: The orange-red color of isatin typically shifts to a lighter yellow precipitate as the N-chloro species forms. Monitor via TLC (DCM/MeOH 95:5) for the disappearance of the N-H starting material.
- Isolation: Pour the reaction mixture into ice-cold water (5x volume). The product, N-chloroisatin, will precipitate.
- Purification: Filter the solid, wash extensively with cold water to remove acid and inorganic salts, and dry under vacuum over P_2O_5.
  - Note: Recrystallization can be performed from dry benzene or CCl_4 if necessary, but the crude product is often sufficiently pure for subsequent oxidations.

Part 3: Mechanistic Pathways & Reactivity

N-Chloroisatin operates primarily through two modes: Homolytic Cleavage (Radical pathway) and Heterolytic Cleavage (Electrophilic Chlorine transfer).

Pathway A: Alcohol Oxidation

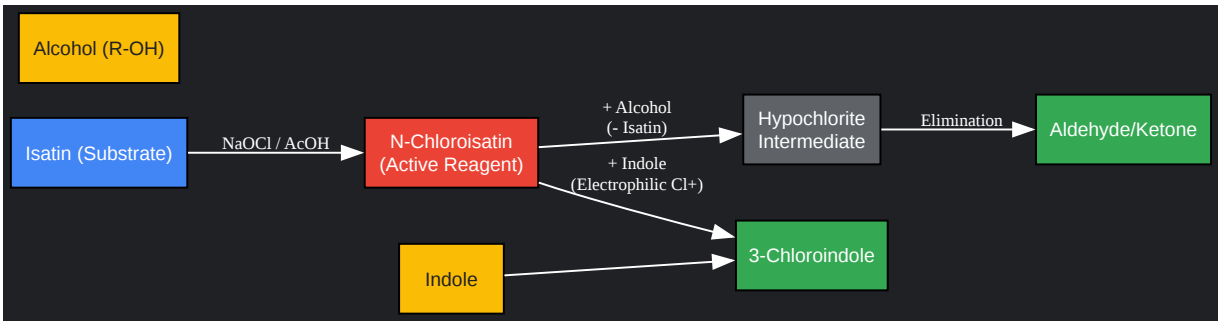
N-Chloroisatin acts as a mild oxidant, converting primary alcohols to aldehydes and secondary alcohols to ketones. The mechanism parallels that of N-haloimides, involving the formation of a hypochlorite intermediate.

Pathway B: Regioselective Chlorination

In the presence of electron-rich aromatics (like indoles), N-chloroisatin transfers "Cl+" to the most nucleophilic position (C3 of the indole ring), avoiding the over-chlorination often seen with

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elemental chlorine.



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Caption: Dual reactivity of N-Chloroisatin: Oxidative transformation of alcohols and electrophilic chlorination of indoles.

Part 4: Applications in Drug Development[6][7]

1. Mild Oxidation of Alcohols

N-Chloroisatin serves as a "convenient oxidant" (Berti & Greci, 1981), particularly useful when substrates contain acid-sensitive groups that might not survive Jones oxidation or pyridinium chlorochromate (PCC).

Substrate	Product	Yield (Typical)	Selectivity Note
Benzyl Alcohol	Benzaldehyde	85-92%	No over-oxidation to acid
Cyclohexanol	Cyclohexanone	80-88%	mild conditions
Cinnamyl Alcohol	Cinnamaldehyde	78-85%	Preserves double bond

2. Synthesis of 3-Chloroindoles

The chlorination of the indole core is a pivotal step in synthesizing various alkaloids and pharmaceutical intermediates (e.g., melatonin analogues). N-Chloroisatin provides a source of

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"positive chlorine" that selectively attacks the C3 position.

- Protocol: React Indole (1.0 equiv) with N-Chloroisatin (1.0 equiv) in DCM or Benzene at RT.
- Advantage: The byproduct is Isatin, which can be recycled or easily separated by base extraction (soluble in NaOH), unlike the succinimide byproduct of NCS which is water-soluble but harder to separate from polar products.

Part 5: Safety & Handling (E-E-A-T)

- Oxidizing Hazard: As an N-halo compound, N-chloroisatin is an oxidizer. Keep away from strong reducing agents, finely powdered metals, and combustible materials.
- Stability: While more stable than some N-halo amines, it should be stored in a dark, cold environment (4°C) to prevent decomposition.
- PPE: Wear nitrile gloves, safety goggles, and work within a fume hood. The compound may release chlorine gas if treated with strong acid.

References

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